

# Disperse Orange 25: A Technical Guide to its History, Synthesis, and Applications

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## Compound of Interest

Compound Name: Disperse orange 25

Cat. No.: B078578

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## Introduction

**Disperse Orange 25** (C.I. 11227) is a monoazo disperse dye characterized by its bright reddish-orange hue and its primary application in the dyeing of hydrophobic synthetic fibers, most notably polyester. Its development is intrinsically linked to the rise of synthetic textiles in the 20th century, which necessitated the innovation of new classes of dyes capable of effectively coloring these materials. This technical guide provides an in-depth exploration of the historical development, synthesis, and diverse applications of **Disperse Orange 25**, tailored for a scientific audience.

## Historical Development

The advent of **Disperse Orange 25** is a part of the broader history of disperse dyes, which emerged in the 1920s to address the challenge of dyeing newly developed hydrophobic fibers like cellulose acetate.<sup>[1][2]</sup> Traditional water-soluble dyes were ineffective on these materials. The breakthrough came with the development of non-ionic dyes with very low water solubility that could be applied as a fine aqueous dispersion, penetrating the fiber structure at elevated temperatures.<sup>[2]</sup>

While a precise timeline for the initial synthesis of **Disperse Orange 25** is not readily available in public records, its development falls within the mid-20th century, a period of significant

expansion in the production of polyester fibers.[3] The Colour Index designation "C.I. 11227" categorizes it within the azo dye class, a dominant group among disperse dyes.[4]

## Physicochemical Properties

A summary of the key physicochemical properties of **Disperse Orange 25** is presented in the table below, providing essential data for researchers and chemists working with this compound.

Property	Value	Reference
CI Name	Disperse Orange 25	[4]
CI Number	11227	[4]
CAS Number	31482-56-1	[4]
Molecular Formula	C <sub>17</sub> H <sub>17</sub> N <sub>5</sub> O <sub>2</sub>	[4]
Molecular Weight	323.35 g/mol	[4]
Appearance	Orange uniform powder	[4]
λ <sub>max</sub>	480 nm	
Melting Point	155-160 °C (subl.)	[5]

## Synthesis of Disperse Orange 25

The synthesis of **Disperse Orange 25** is a classic example of azo coupling, a fundamental reaction in dye chemistry. The process involves two primary stages: the diazotization of a primary aromatic amine and the subsequent coupling of the resulting diazonium salt with a suitable coupling component.

## Experimental Protocol: Synthesis of Disperse Orange 25

Materials:

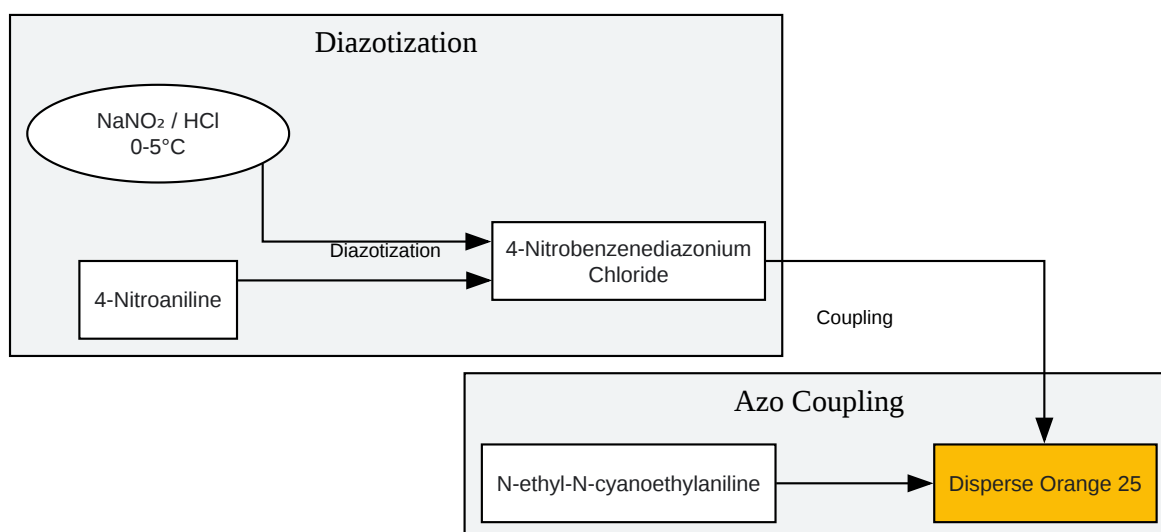
- 4-Nitroaniline
- Sodium nitrite (NaNO<sub>2</sub>)

- Hydrochloric acid (HCl)
- N-ethyl-N-cyanoethylaniline
- Ice
- Water
- Filtration apparatus
- Stirring equipment

Procedure:

- Diazotization of 4-Nitroaniline:
  - In a beaker, dissolve a specific molar equivalent of 4-nitroaniline in a solution of hydrochloric acid and water.
  - Cool the mixture to 0-5°C in an ice bath with continuous stirring.
  - Slowly add a concentrated aqueous solution of sodium nitrite (a slight molar excess) to the cooled 4-nitroaniline solution. Maintain the temperature below 5°C throughout the addition.
  - Continue stirring for approximately 30 minutes after the addition is complete to ensure the complete formation of the 4-nitrobenzenediazonium chloride solution.
- Coupling Reaction:
  - In a separate beaker, dissolve an equimolar amount of N-ethyl-N-cyanoethylaniline in a suitable solvent.
  - Cool this solution to 0-5°C in an ice bath.
  - Slowly add the previously prepared cold 4-nitrobenzenediazonium chloride solution to the N-ethyl-N-cyanoethylaniline solution with vigorous stirring.
  - A colored precipitate of **Disperse Orange 25** will form.

- Continue stirring the reaction mixture in the ice bath for 1-2 hours to ensure the completion of the coupling reaction.
- Isolation and Purification:
  - Filter the precipitated **Disperse Orange 25** using a Buchner funnel.
  - Wash the filter cake with cold water to remove any unreacted starting materials and inorganic salts.
  - Dry the product in an oven at a suitable temperature.
  - The crude dye can be further purified by recrystallization from an appropriate solvent if necessary.



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**Caption:** Synthesis pathway of **Disperse Orange 25**.

## Applications of Disperse Orange 25

The primary and most widespread application of **Disperse Orange 25** is in the textile industry for the dyeing of polyester fibers and their blends.<sup>[4]</sup> Its non-ionic nature and low water

solubility make it ideal for the high-temperature dyeing processes required for these synthetic materials.

## Textile Dyeing

**Disperse Orange 25** is applied to polyester fabrics using several methods, including exhaust dyeing (high-temperature, high-pressure, and carrier dyeing) and continuous dyeing (Thermosol process).

Experimental Protocol: Exhaust Dyeing of Polyester with **Disperse Orange 25** (High-Temperature, High-Pressure Method)

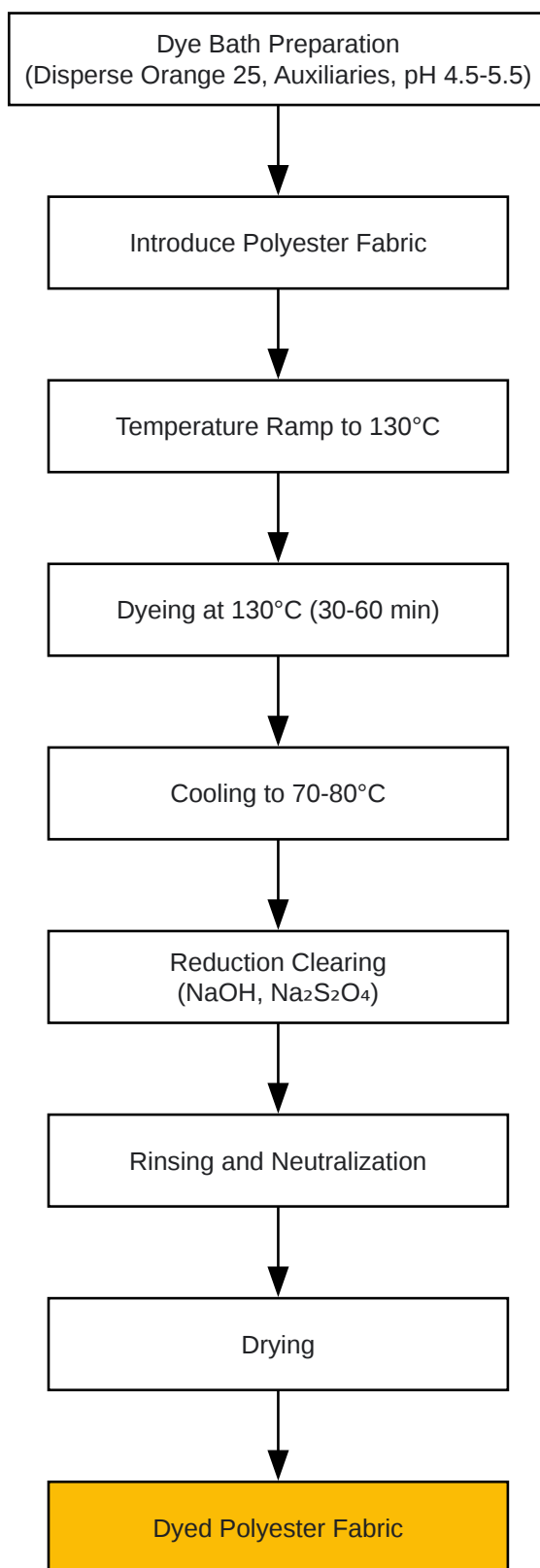
Materials:

- Polyester fabric
- **Disperse Orange 25**
- Dispersing agent
- Levelling agent
- Acetic acid (to adjust pH)
- High-temperature, high-pressure dyeing machine

Procedure:

- Dye Bath Preparation:
  - Prepare a dye bath with a specific liquor-to-goods ratio (e.g., 10:1).
  - Add a dispersing agent and a levelling agent to the water.
  - Adjust the pH of the dye bath to 4.5-5.5 using acetic acid.
  - Prepare a dispersion of **Disperse Orange 25** (e.g., 1% on weight of fabric) by pasting it with a small amount of dispersing agent and then adding it to the dye bath.

- Dyeing Cycle:
  - Introduce the polyester fabric into the dye bath at room temperature.
  - Raise the temperature of the dye bath to 130°C at a rate of 1-2°C per minute.
  - Hold the temperature at 130°C for 30-60 minutes, depending on the desired shade depth.
  - Cool the dye bath down to 70-80°C.
- After-treatment (Reduction Clearing):
  - Drain the dye bath.
  - Treat the dyed fabric with a solution of sodium hydrosulfite and sodium hydroxide at 70-80°C for 15-20 minutes to remove any unfixed dye from the fiber surface.
  - Rinse the fabric thoroughly with hot and then cold water.
  - Neutralize the fabric with a dilute solution of acetic acid.
  - Dry the dyed fabric.



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**Caption:** Experimental workflow for exhaust dyeing of polyester.

## Other Applications

Beyond textiles, **Disperse Orange 25** has found applications in other specialized fields due to its optical properties. It is utilized in the formulation of inks and for the coloring of plastics.<sup>[6]</sup> Furthermore, research has explored its use in the field of photonics, where it can be incorporated into materials for applications such as optical switches and modulators.<sup>[7]</sup>

## Fastness Properties of Disperse Orange 25

The performance of a dye is critically evaluated by its fastness properties, which indicate its resistance to various external factors. The following table summarizes the typical fastness ratings for **Disperse Orange 25** on polyester.

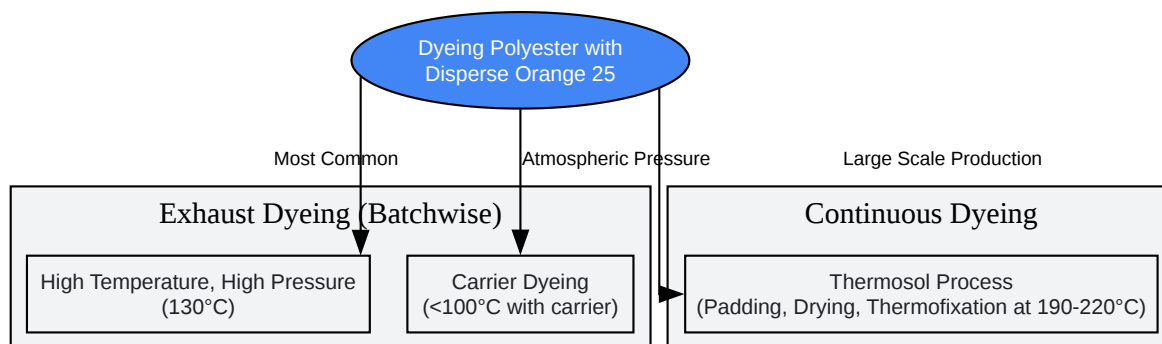
Fastness Property	Rating (ISO Standards)
Light Fastness	5-6
Washing Fastness (Staining)	4-5
Washing Fastness (Change in Shade)	4-5
Sublimation Fastness	4-5
Perspiration Fastness (Acidic)	4-5
Perspiration Fastness (Alkaline)	4-5
Rubbing Fastness (Dry)	4-5
Rubbing Fastness (Wet)	4

Note: Fastness is typically rated on a scale of 1 to 5, with 5 being the highest fastness. Lightfastness is rated on a scale of 1 to 8.

## Logical Relationship of Dyeing Methods

The choice of dyeing method for polyester with **Disperse Orange 25** depends on factors such as the type of fabric, available machinery, and desired production scale. The following diagram illustrates the logical relationship between the common dyeing methods.





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**Caption:** Logical relationship of polyester dyeing methods.

## Conclusion

**Disperse Orange 25** remains a significant and widely used dye in the coloration of polyester and its blends. Its historical development is a testament to the innovations in dye chemistry driven by the needs of the modern textile industry. A thorough understanding of its synthesis, application protocols, and performance properties is essential for researchers and professionals in the fields of materials science, chemistry, and textile engineering. Further research into its non-textile applications, particularly in photonics, may unveil new and advanced uses for this versatile azo dye.

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